

Personal protective equipment for handling 4-Bromo-2-hydroxybenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-2-hydroxybenzonitrile

Cat. No.: B1282075

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Essential Safety and Handling Guide for 4-Bromo-2-hydroxybenzonitrile

This guide provides critical safety, handling, and disposal procedures for **4-Bromo-2-hydroxybenzonitrile**, tailored for research and drug development professionals. Adherence to these protocols is vital for ensuring personal safety and regulatory compliance.

Hazard Summary

4-Bromo-2-hydroxybenzonitrile is a hazardous substance that requires careful handling. It is classified as toxic if swallowed, in contact with skin, or inhaled.[\[1\]](#) The compound is known to cause serious eye irritation, skin irritation, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

GHS Hazard Statements:

- H301: Toxic if swallowed.[\[1\]](#)
- H311: Toxic in contact with skin.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
- H331: Toxic if inhaled.

- H335: May cause respiratory irritation.[3]
- H402: Harmful to aquatic life.[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. All PPE should be inspected for integrity before each use.

PPE Category	Minimum Requirement	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	For operations with a high risk of splashing, a face shield should be worn in addition to goggles.[4]
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use.[4]
Skin and Body Protection	Laboratory coat.	Wear a long-sleeved lab coat and appropriate protective clothing to prevent any possibility of skin exposure.[4]
Respiratory Protection	Use in a well-ventilated area.	A NIOSH-approved respirator (e.g., N95) is necessary if dust is generated or if ventilation is inadequate.[3][4] All handling of solids should occur within a chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is crucial for minimizing exposure and preventing contamination. All handling of **4-Bromo-2-hydroxybenzonitrile**, especially weighing and solution preparation, should occur in a designated area within a chemical fume hood.[4]

Preparation:

- **Area Setup:** Ensure work is conducted in a well-ventilated chemical fume hood.[3] Keep the sash at the lowest practical height.
- **Don PPE:** Put on all required personal protective equipment as detailed in the table above.
- **Emergency Equipment:** Confirm that a safety shower and eyewash station are readily accessible.[5]

Weighing and Handling:

- **Minimize Dust:** Handle the solid material carefully to minimize dust generation.[3] Use a clean, dedicated spatula and weigh boat.
- **Solution Preparation:** If preparing a solution, add the solid to the solvent slowly. If the process is exothermic, ensure the vessel is appropriately cooled.
- **Avoid Contact:** Do not allow the chemical to come into contact with eyes, skin, or clothing.[6]
- **General Hygiene:** Do not eat, drink, or smoke in the handling area. Wash hands thoroughly with soap and water after handling is complete.[3]

First Aid Measures:

- **If Swallowed:** Rinse mouth and immediately call a POISON CENTER or doctor.
- **If on Skin:** Wash with plenty of water. If skin irritation occurs, get medical advice.[3] Remove contaminated clothing and wash it before reuse.[3]
- **If Inhaled:** Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor.[3]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3]

Disposal Plan

All waste containing **4-Bromo-2-hydroxybenzonitrile** must be treated as hazardous waste.[7]

Under no circumstances should this chemical be disposed of down the drain or in regular trash.
[7]

Waste Collection and Storage:

- Segregation: Collect all waste containing **4-Bromo-2-hydroxybenzonitrile**, including unused product and contaminated consumables (e.g., pipette tips, gloves), in a dedicated and sealed container.[7]
- Container Type: The container must be clearly labeled for "Halogenated Organic Waste".[8]
- Labeling: The label must clearly state "Hazardous Waste," "**4-Bromo-2-hydroxybenzonitrile**," and include the relevant hazard symbols.[7]
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials.[7]

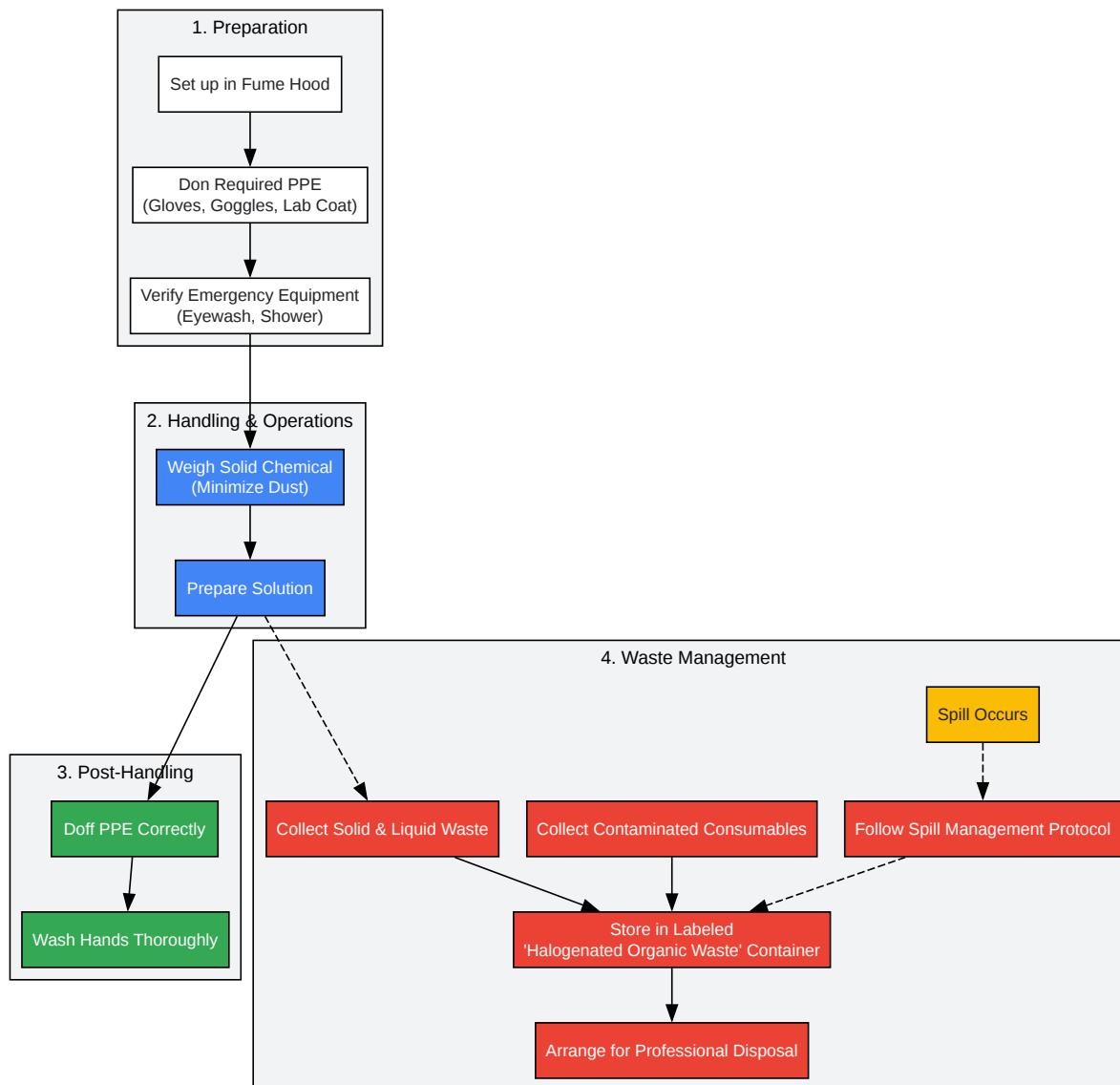
Disposal of Contaminated Packaging:

- Decontamination: Containers that held the chemical must be treated as hazardous waste.[7] They should be triple-rinsed with a suitable solvent.[9]
- Rinsate Collection: The rinsate from cleaning the containers is also hazardous waste and must be collected in the designated "Halogenated Organic Waste" container.[8][9]
- Final Disposal: Once decontaminated, the packaging can be disposed of according to institutional and local regulations.[7]

Spill Management:

- Evacuate: Evacuate non-essential personnel from the spill area.

- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.[7]
- Containment: Prevent the spill from spreading or entering drains.[7]
- Clean-up: For solid spills, carefully sweep or scoop the material to avoid creating dust and place it into the hazardous waste container. For liquid spills, absorb with an inert material (e.g., vermiculite) and place in the sealed container.[7]
- Decontaminate Area: Clean the spill area thoroughly with a suitable solvent, followed by soap and water. All cleanup materials must be collected as hazardous waste.[7]



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Caption: Workflow for the safe handling and disposal of **4-Bromo-2-hydroxybenzonitrile**.

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